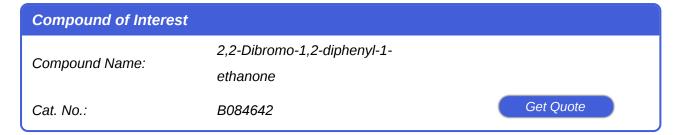


In-depth Technical Guide: meso-1,2-Dibromo-1,2-diphenylethane

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Disclaimer: Information regarding the specific compound "2,2-Dibromo-1,2-diphenyl-1-ethanone" and its corresponding CAS number is not readily available in scientific literature and chemical databases. This guide will therefore focus on the closely related and well-documented compound, meso-1,2-Dibromo-1,2-diphenylethane, also known as meso-stilbene dibromide.

This technical guide provides a comprehensive overview of meso-1,2-Dibromo-1,2-diphenylethane, including its chemical properties, synthesis, and potential applications, tailored for researchers, scientists, and professionals in drug development.

Chemical Identification and Properties

meso-1,2-Dibromo-1,2-diphenylethane is a halogenated hydrocarbon that exists as a white solid at room temperature.[1] It is characterized by the presence of two bromine atoms on adjacent carbon atoms, with two phenyl groups also attached to this ethane backbone. The "meso" stereochemistry indicates that the molecule has a plane of symmetry and is therefore achiral, despite possessing two chiral centers.[2]

Table 1: Physicochemical Properties of meso-1,2-Dibromo-1,2-diphenylethane



Property	Value	Reference(s)	
CAS Number	13440-24-9 [3]		
Molecular Formula	C14H12Br2	r ₂ [3]	
Molecular Weight	340.05 g/mol	[3]	
Appearance	White to light yellow crystalline solid/powder	alline [2]	
Melting Point	241 °C (decomposes)		
Solubility	Insoluble in water. [4][5]		
SMILES	BrINVALID-LINK c1ccccc1">C@Hc2cccc2		
InChI Key	GKESIQQTGWVOLH- OKILXGFUSA-N		

Experimental Protocols Synthesis of meso-1,2-Dibromo-1,2-diphenylethane via Bromination of (E)-Stilbene

A common and stereospecific method for the synthesis of meso-1,2-Dibromo-1,2-diphenylethane is the bromination of (E)-stilbene (trans-stilbene). The reaction proceeds via an anti-addition mechanism, leading to the exclusive formation of the meso diastereomer.[6]

Materials:

- (E)-Stilbene
- Pyridinium tribromide (or liquid bromine)
- Glacial acetic acid
- Methanol (ice-cold)
- Erlenmeyer flask



- Stir bar and magnetic stir plate
- Heating mantle or steam bath
- Büchner funnel and vacuum flask
- Filter paper

Procedure:

- In a 25 mL Erlenmeyer flask equipped with a stir bar, dissolve 1.03 g of (E)-stilbene in 10 mL of glacial acetic acid. Gently heat the mixture with stirring to facilitate dissolution.
- In portions, add 2.00 g of solid pyridinium tribromide to the stirred solution. Continue addition until the deep color of the reaction mixture dissipates.[7]
- Allow the reaction mixture to cool to room temperature, during which a solid precipitate will form.[7]
- Collect the solid product by vacuum filtration using a Büchner funnel.[7]
- Wash the collected solid with 5 mL of ice-cold methanol.[7]
- Allow the product to air-dry on the filter paper for 15 minutes.
- The final product can be further purified by recrystallization from a suitable solvent like ethanol or acetic acid.[8]

Diagram 1: Synthesis of meso-1,2-Dibromo-1,2-diphenylethane

Caption: Synthetic pathway for meso-1,2-Dibromo-1,2-diphenylethane.

Characterization and Analysis

The identity and purity of the synthesized meso-1,2-Dibromo-1,2-diphenylethane can be confirmed using various analytical techniques.

Table 2: Analytical Characterization Data



Technique	Observed Data	Reference(s)	
¹H NMR (CDCl₃)	δ 7.21 (s, 10H, Ar-H), 5.50 (s, 2H, CH-Br)	[8]	
¹³ C NMR (CDCl ₃)	δ 137.8, 128.6, 128.2, 59.2	137.8, 128.6, 128.2, 59.2 [8]	
FTIR (KBr pellet, cm ⁻¹)	Characteristic peaks for C-H (aromatic), C=C (aromatic), and C-Br stretches.	[9]	
Mass Spec. (EI+)	m/z 342, 340, 338 (M+) corresponding to bromine isotopes.	[8]	
Melting Point	A sharp melting point around 241 °C indicates high purity.		

Chemical Reactions and Mechanisms

meso-1,2-Dibromo-1,2-diphenylethane is a valuable substrate for studying various chemical reactions, particularly elimination reactions.

Debromination to (E)-Stilbene

The reaction of meso-1,2-Dibromo-1,2-diphenylethane with a variety of reagents, including certain fluorenide ions, can lead to its debromination to form (E)-stilbene. This reaction is stereospecific, with the meso isomer yielding the trans-alkene, which is a classic example of an anti-periplanar elimination.[2][10]

Diagram 2: E2 Debromination of meso-1,2-Dibromo-1,2-diphenylethane

Caption: E2 elimination pathway for meso-1,2-Dibromo-1,2-diphenylethane.

Applications in Research and Development

While direct applications in drug development are not extensively documented, meso-1,2-Dibromo-1,2-diphenylethane serves as a crucial model compound in several areas of chemical research:



- Mechanistic Studies: Its rigid stereochemistry makes it an ideal substrate for investigating
 the mechanisms of elimination and substitution reactions.[2][10] The stereospecific outcomes
 of its reactions provide valuable insights into the transition states and stereoelectronic
 requirements of these processes.
- Organic Synthesis: As a vicinal dibromide, it can serve as a precursor for the synthesis of other functionalized molecules through substitution or elimination reactions.
- Electrochemical Studies: The compound has been used in studies of electrochemical dehalogenation.[4][5]

Safety and Handling

meso-1,2-Dibromo-1,2-diphenylethane is classified as a corrosive substance and is harmful if swallowed.[11] It can cause severe skin burns and eye damage.[11]

Table 3: GHS Hazard Information

Hazard Class	GHS Code	Signal Word	Hazard Statement
Acute toxicity, oral	H302	Warning	Harmful if swallowed
Skin corrosion/irritation	H314	Danger	Causes severe skin burns and eye damage

Handling Precautions:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Avoid inhalation of dust.
- In case of contact with skin or eyes, rinse immediately with plenty of water and seek medical attention.



Storage:

- Store in a cool, dry place away from incompatible materials such as strong oxidizing agents.
 [4][5]
- Keep the container tightly closed.[4][5]

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